

# Technical Guide: Physical Properties of Methyl 2-(aminosulfonyl)benzoate

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## Compound of Interest

Compound Name: Methyl 2-(aminosulfonyl)benzoate

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This technical guide provides a comprehensive overview of the core physical properties of **Methyl 2-(aminosulfonyl)benzoate**, a key chemical intermediate. The information is presented to support research, synthesis, and drug development activities where this compound is utilized.

## Core Physical and Chemical Data

**Methyl 2-(aminosulfonyl)benzoate** is a benzoate ester and a sulfonamide.[1] It is recognized as a metabolite of the herbicide metsulfuron-methyl.[1] The compound typically appears as a white to off-white crystalline solid or powder at room temperature.[2][3]

## Data Presentation: Summary of Physical Properties

The quantitative physical and chemical properties of **Methyl 2-(aminosulfonyl)benzoate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	methyl 2-sulfamoylbenzoate	[1]
CAS Number	57683-71-3	[4]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>4</sub> S	[1]
Molecular Weight	215.23 g/mol	[1][4]
Melting Point	126-128 °C	[3][4]
Appearance	White to almost white crystalline powder/solid	[2][3]
Boiling Point	Data not readily available	
Solubility	Data not readily available	
SMILES	<chem>COC(=O)c1ccccc1S(N)(=O)=O</chem>	[1][4]
InChI	1S/C8H9NO4S/c1-13-8(10)6-4-2-3-5-7(6)14(9,11)12/h2-5H,1H3,(H2,9,11,12)	[1][4]

## Experimental Protocols

Detailed experimental protocols for the determination of all physical properties for **Methyl 2-(aminosulfonyl)benzoate** are not extensively published. However, standard analytical methods are applicable. Below are detailed methodologies for key physical property measurements.

### Melting Point Determination

The melting point of a solid compound is a critical indicator of its purity. For a closely related compound, methyl 2-methoxy-5-aminosulfonyl benzoate, a WRS-1B digital melting point meter was utilized for analysis.[5] A standard protocol using a similar digital apparatus is as follows:

- **Sample Preparation:** A small amount of the dry crystalline **Methyl 2-(aminosulfonyl)benzoate** is finely powdered. This powder is then packed into a capillary tube to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed into the heating block of a digital melting point apparatus.
- **Heating and Observation:**
  - A rapid heating ramp-up is initiated to quickly approach the expected melting range.
  - Approximately 15-20 °C below the anticipated melting point (126-128 °C), the heating rate is reduced to 1-2 °C per minute to ensure thermal equilibrium.
  - The sample is observed through a magnifying lens.
- **Data Recording:** The temperature at which the first liquid drop appears is recorded as the onset of melting. The temperature at which the entire solid mass has turned into a clear liquid is recorded as the end of the melting range. A narrow melting range (e.g., < 2 °C) is indicative of high purity.

## Boiling Point Determination (General Protocol)

As **Methyl 2-(aminosulfonyl)benzoate** is a solid at room temperature with a relatively high melting point, its boiling point is expected to be significantly higher and may be accompanied by decomposition. If determination is necessary, it would likely be performed under reduced pressure (vacuum distillation).

- **Apparatus:** A microscale distillation apparatus is assembled.
- **Procedure:** A small sample of the compound is placed in the distillation flask. The system is evacuated to a specific, low pressure. The sample is then heated, and the temperature at which the liquid boils and its vapor condenses is recorded, along with the pressure.
- **Correction:** The boiling point is then reported at the specific pressure, or a nomograph can be used to estimate the boiling point at atmospheric pressure.

## Solubility Determination (General Protocol)

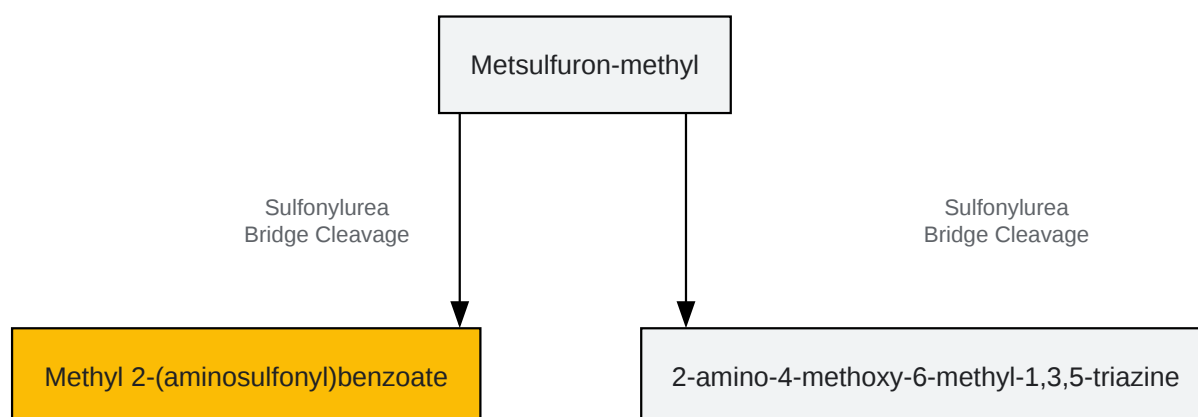
A qualitative and quantitative assessment of solubility in various solvents is crucial for applications in synthesis and formulation.

- **Solvent Selection:** A range of solvents from polar (e.g., water, ethanol) to non-polar (e.g., hexane, toluene) are selected.
- **Qualitative Assessment:** A small, measured amount of **Methyl 2-(aminosulfonyl)benzoate** (e.g., 10 mg) is added to a test tube containing a small volume (e.g., 1 mL) of the solvent. The mixture is agitated at a controlled temperature. Visual observation determines if the solid dissolves completely, partially, or not at all.
- **Quantitative Assessment (if required):** A saturated solution is prepared by adding an excess of the compound to a known volume of the solvent. The mixture is stirred at a constant temperature until equilibrium is reached. The suspension is then filtered, and the concentration of the solute in the clear filtrate is determined using an analytical technique such as UV-Vis spectroscopy or HPLC.

## Visualizations

### Metabolic Pathway of Metsulfuron-methyl

**Methyl 2-(aminosulfonyl)benzoate** is a known environmental transformation product of the herbicide Metsulfuron-methyl.[1] The primary metabolic pathway involves the cleavage of the sulfonylurea bridge.

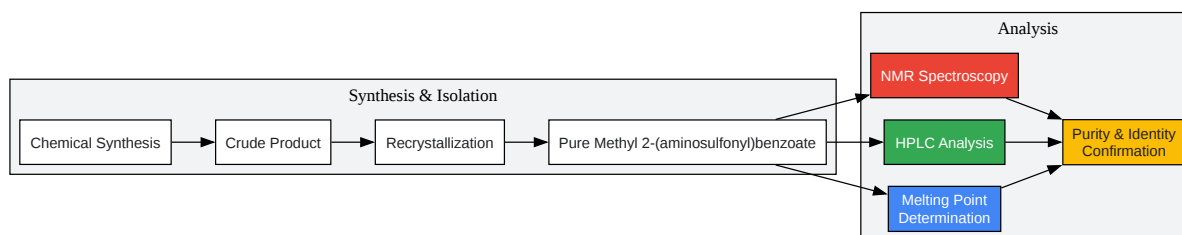


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Caption: Metabolic degradation of Metsulfuron-methyl.

## Experimental Workflow for Purity Analysis

A standard workflow for the characterization and purity assessment of a synthesized batch of **Methyl 2-(aminosulfonyl)benzoate** is outlined below.



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